

6-Aminobenzothiazole: A Technical Overview for Drug Discovery and Development

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Aminobenzothiazole

Cat. No.: B108611

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An in-depth guide for researchers, scientists, and drug development professionals on the molecular characteristics, synthesis, and applications of **6-Aminobenzothiazole**.

Introduction: **6-Aminobenzothiazole** is a heterocyclic aromatic organic compound that serves as a crucial building block in medicinal chemistry. Its versatile structure allows for the synthesis of a wide array of derivatives with significant therapeutic potential. This document provides a comprehensive overview of its fundamental properties, experimental protocols, and its role in the development of biologically active agents.

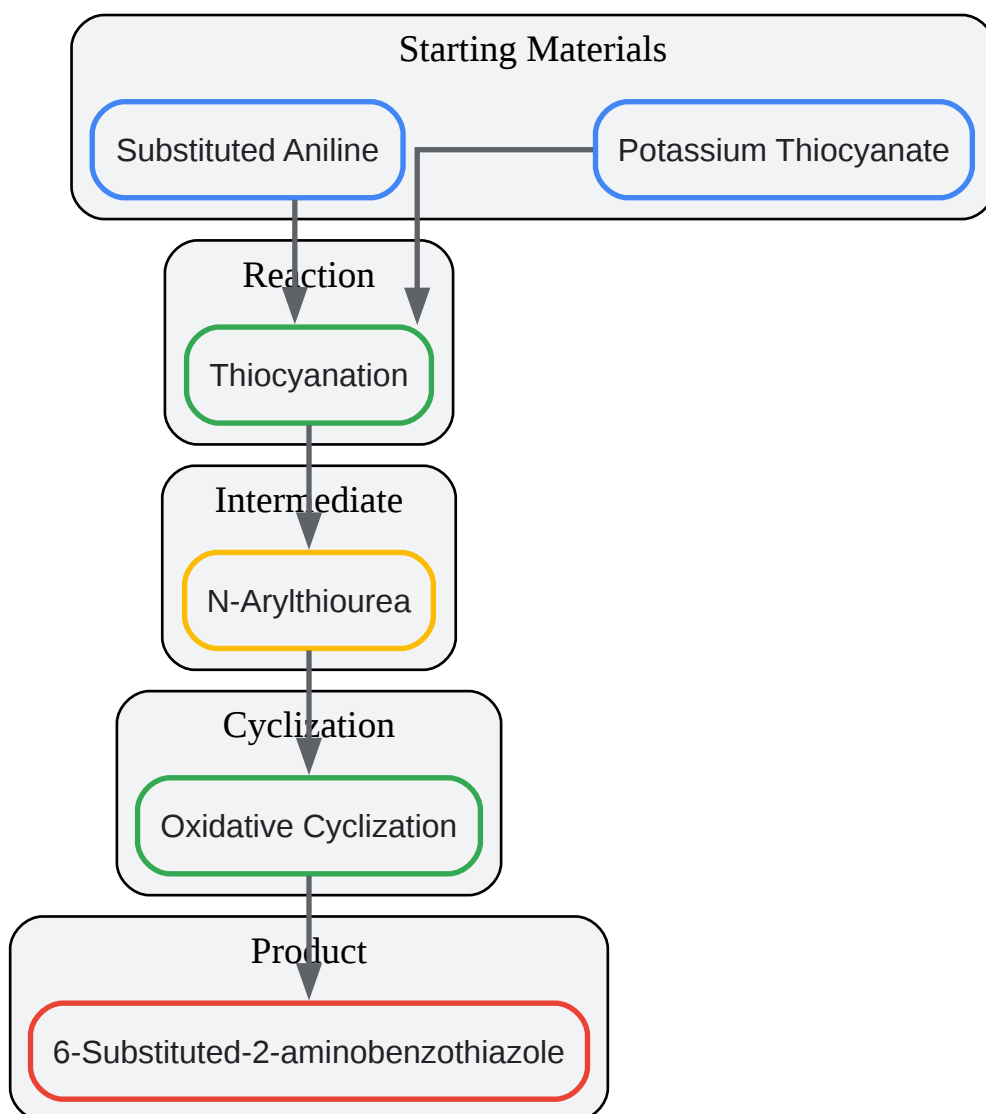
Core Molecular and Physical Properties

6-Aminobenzothiazole is a solid compound at room temperature with a defined molecular structure and specific physicochemical properties. These characteristics are fundamental for its application in chemical synthesis and drug design.

Property	Value
Molecular Formula	C ₇ H ₆ N ₂ S
Molecular Weight	150.20 g/mol
CAS Number	533-30-2
Appearance	Solid
Melting Point	87-91 °C (lit.) [1]
Solubility	Slightly soluble in water [2]
InChI Key	FAYAYUOZWYJNBD-UHFFFAOYSA-N [1]
SMILES String	<chem>Nc1ccc2ncsc2c1</chem> [1]

Synthesis of 6-Aminobenzothiazole Derivatives: A Workflow

6-Aminobenzothiazole is a key precursor in the synthesis of various derivatives with potential therapeutic applications. The following diagram illustrates a general workflow for the synthesis of substituted 2-aminobenzothiazoles, a common pathway in medicinal chemistry research.[\[3\]](#)



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Caption: General synthesis workflow for 6-substituted-2-aminobenzothiazole derivatives.

Experimental Protocols

Synthesis of 2-Amino-6-substituted-benzothiazoles

This protocol describes a general method for the synthesis of 2-aminobenzothiazole derivatives from substituted anilines.

Materials:

- Substituted aniline (0.1 mole)
- Potassium thiocyanate (0.4 mole)
- Glacial acetic acid (150 ml)
- Bromine (0.1 mole) dissolved in 100 ml of glacial acetic acid
- 10% NaOH solution
- Warm water

Procedure:

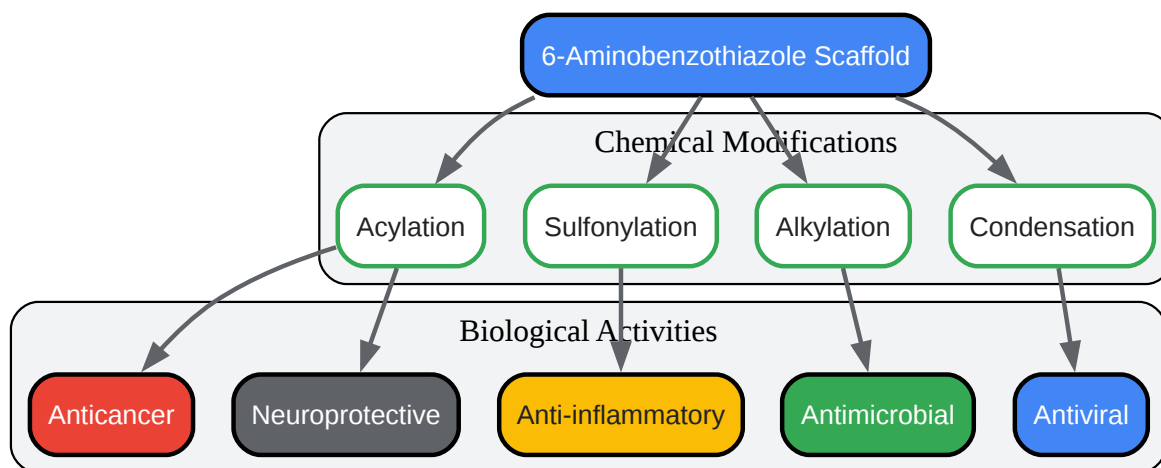
- Dissolve the substituted aniline and potassium thiocyanate in 96% glacial acetic acid.
- Cool the solution to below 10°C.
- Add the bromine solution dropwise with constant stirring, maintaining the temperature below 10°C.
- After the complete addition of the bromine solution, continue stirring the mixture for 10 hours.
- Dissolve the resulting precipitate in warm water.
- Neutralize the combined filtrate with a 10% NaOH solution.
- Collect the precipitate by filtration and dry it.
- Recrystallize the product from a suitable solvent.^[4]

Purification

The crude product can be purified by recrystallization from a suitable solvent such as ethanol.^[4]

Role in Drug Discovery: A Scaffold for Bioactive Compounds

6-Aminobenzothiazole and its derivatives are recognized for their wide range of pharmacological activities.[5] The benzothiazole nucleus is considered a "privileged scaffold" in medicinal chemistry due to its ability to interact with various biological targets. The diagram below illustrates the central role of the **6-aminobenzothiazole** scaffold in the development of compounds targeting a variety of diseases.



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Caption: The **6-Aminobenzothiazole** scaffold as a basis for developing diverse bioactive compounds.

Safety and Handling

6-Aminobenzothiazole is considered hazardous and requires careful handling. It can cause skin and serious eye irritation, and may cause respiratory irritation.[1][6]

Precautionary Measures:

- Wear protective gloves, clothing, eye, and face protection.[6]
- Use only outdoors or in a well-ventilated area.[6]
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[6]

- Wash hands and any exposed skin thoroughly after handling.[6]

First Aid:

- If on skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[6]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6]

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